

Trap-101 hydrochloride experimental variability and controls

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Compound of Interest

Compound Name: *Trap-101 hydrochloride*

Cat. No.: *B572805*

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Technical Support Center: Trap-101 Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Trap-101 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **Trap-101 hydrochloride** and what is its primary mechanism of action?

Trap-101 hydrochloride is a potent and selective competitive antagonist of the Nociceptin/Orphanin FQ (N/OFQ) peptide (NOP) receptor.^[1] Its primary mechanism of action is to block the binding of the endogenous ligand N/OFQ to the NOP receptor, thereby inhibiting its downstream signaling pathways.^[1]

Q2: What are the recommended storage conditions for **Trap-101 hydrochloride**?

For long-term storage, **Trap-101 hydrochloride** powder should be stored at -20°C for up to 3 years. If dissolved in a solvent, it should be stored at -80°C for up to 1 year.^[2]

Q3: What is the solubility of **Trap-101 hydrochloride**?

Trap-101 hydrochloride is soluble in water at concentrations of ≥ 10 mg/mL and in DMSO at < 21.7 mg/mL.[2][3] For DMSO, sonication is recommended to aid dissolution.[2]

Q4: What is the selectivity profile of **Trap-101 hydrochloride**?

Trap-101 hydrochloride displays high selectivity for the NOP receptor over classical opioid receptors (μ , δ , and κ).

Quantitative Data Summary

Table 1: In Vitro Binding Affinities of **Trap-101 hydrochloride**

Receptor	pKi
NOP	8.65
μ -opioid	6.60
κ -opioid	6.14
δ -opioid	< 5.0

Table 2: In Vivo Efficacy of **Trap-101 hydrochloride** in a Rat Model of Parkinson's Disease

Parameter	Effective Dose Range	Route of Administration	Observed Effect
Akinesia/Bradykinesia	Starting at 1 mg/kg	Intraperitoneal	Alleviation of motor deficits
Overall Gait Ability	Starting at 1 mg/kg	Intraperitoneal	Improvement in gait
Motor Activity (naïve rats)	10 mg/kg	Intraperitoneal	Stimulation
Motor Activity (naïve rats)	30 mg/kg	Intraperitoneal	Inhibition

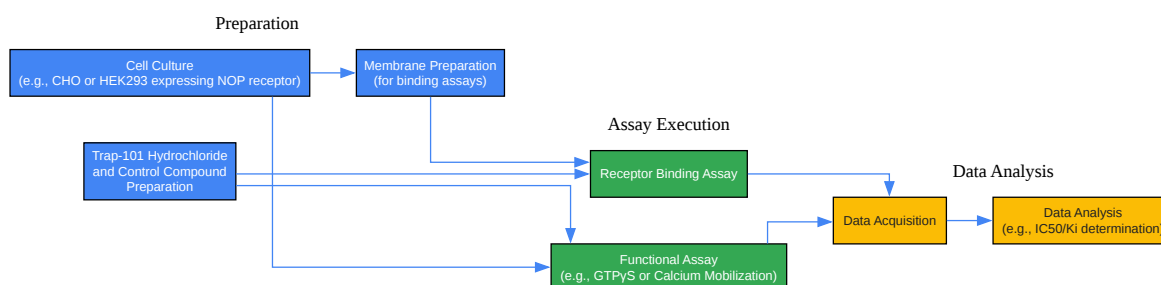
Experimental Protocols and Controls

A critical aspect of experiments involving **Trap-101 hydrochloride** is the inclusion of appropriate controls to ensure the validity and reproducibility of the results.

Positive and Negative Controls

- **Positive Control:** A known agonist of the NOP receptor, such as N/OFQ, should be used to confirm that the experimental system is responsive.[4]
- **Negative Control:** A vehicle control (the solvent used to dissolve **Trap-101 hydrochloride**) should be included to ensure that the observed effects are not due to the solvent itself.
- **Specificity Control:** To confirm that the effects of **Trap-101 hydrochloride** are mediated through the NOP receptor, experiments can be performed in cells or tissues that do not express the NOP receptor or in NOP receptor knockout animals.[1]

Experimental Workflow for In Vitro Assays



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References

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